

# Personal protective equipment for handling 4'-Methylacetanilide

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## *Compound of Interest*

Compound Name: 4'-Methylacetanilide

Cat. No.: B420711

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## Essential Safety and Handling Guide for 4'-Methylacetanilide

For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides immediate and essential safety and logistical information for handling **4'-Methylacetanilide**, including detailed operational and disposal plans.

### Chemical and Physical Properties

| Property          | Value                                 |
|-------------------|---------------------------------------|
| CAS Number        | 103-89-9[1][2]                        |
| Molecular Formula | C9H11NO[1][3][4]                      |
| Molecular Weight  | 149.19 g/mol [4]                      |
| Appearance        | Beige solid[1][5]                     |
| Melting Point     | 148 - 151 °C / 298.4 - 303.8 °F[1][5] |
| Boiling Point     | 307.8°C at 760 mmHg[4]                |
| Flash Point       | 168 °C / 334.4 °F[1][5]               |
| Solubility        | No information available              |
| Specific Gravity  | 1.210[1][5]                           |

## Hazard Identification and Personal Protective Equipment (PPE)

**4'-Methylacetanilide** is considered hazardous and can be harmful if swallowed. It may cause skin, eye, and respiratory tract irritation.[1][2][5][6] Therefore, adherence to strict safety protocols and the use of appropriate personal protective equipment are mandatory.

Required Personal Protective Equipment (PPE):

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles that comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[3]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[3]
- Respiratory Protection: Use a NIOSH or European Standard EN 149 approved respirator when ventilation is inadequate or whenever necessary to prevent inhalation of dust.[3]

## Operational Plan for Safe Handling

A systematic approach to handling **4'-Methylacetanilide** is crucial to minimize exposure and ensure safety.

### 1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Ensure safety shower and eyewash stations are readily accessible.
- Minimize dust generation and accumulation during handling.[\[3\]](#)

### 2. Weighing and Transferring:

- Wear all required PPE before handling the chemical.
- Use a spatula or other appropriate tool to handle the solid material. Avoid creating dust clouds.
- If transferring to a new container, ensure it is properly labeled.

### 3. During Experimentation:

- Keep the container tightly closed when not in use.[\[3\]](#)
- Avoid contact with eyes, skin, and clothing.[\[3\]](#)
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly after handling and before leaving the laboratory.[\[3\]](#)

## Emergency First Aid Procedures

In case of accidental exposure, immediate and appropriate first aid is critical.

- Ingestion: If conscious and alert, rinse the mouth and drink 2-4 cupfuls of milk or water. Do NOT induce vomiting. Seek immediate medical attention.[\[3\]](#)
- Inhalation: Remove the individual from the exposure to fresh air immediately. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate

medical aid.[1][3]

- Skin Contact: Flush the skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Get medical aid.[1][3]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid.[1][3]

## Disposal Plan

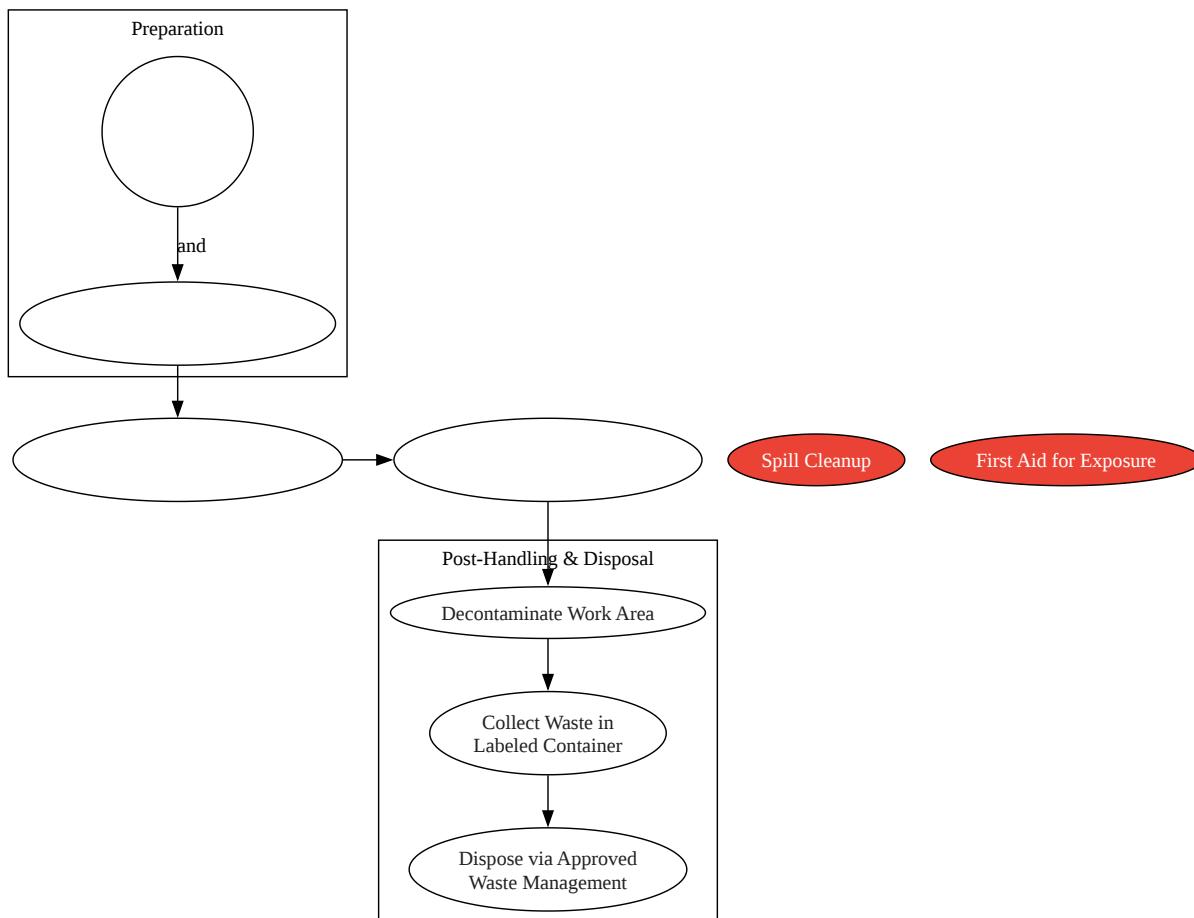
Proper disposal of **4'-Methylacetanilide** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

### 1. Waste Collection:

- Collect waste **4'-Methylacetanilide** in a suitable, labeled, and tightly closed container for disposal.[3]
- For spills, sweep up the material, avoiding dust generation, and place it into a suitable container for disposal.[3]

### 2. Disposal Method:

- Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[1][5]
- Relatively unreactive organic reagents should be collected in container A. If halogenated, they should be collected in container B. For solid residues use container C.[2]

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